

Synonyms and alternative names for Butyl dihydrogen phosphate

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Compound of Interest

Compound Name: *Butyl dihydrogen phosphate*

Cat. No.: *B039005*

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An In-depth Technical Guide to **Butyl Dihydrogen Phosphate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Butyl dihydrogen phosphate**, a versatile organophosphate compound. It details its chemical identity, physicochemical properties, relevant experimental protocols, and key applications. This document is intended to be a valuable resource for professionals engaged in research and development.

Synonyms and Alternative Names

Butyl dihydrogen phosphate is known by a variety of names in scientific literature and commercial contexts. Understanding these different appellations is crucial for comprehensive literature searches and material sourcing.

| Type | Name |
|----------------------------------|-----------------------------|
| IUPAC Name | Butyl dihydrogen phosphate |
| Synonyms | mono-n-butylphosphoric acid |
| Acid butyl phosphate | |
| Butyl acid phosphate | |
| Butyl diacid phosphate | |
| Butyl dibasic acid phosphate | |
| Monobutylphosphoric acid | |
| n-butylphosphoric acid | |
| Phosphoric acid, monobutyl ester | |
| Trade/Code Names | JAMP-4P |
| MP-4 | |
| JP-504 | |
| CAS Number | 1623-15-0 |

Additionally, various salts of **Butyl dihydrogen phosphate** are available, each with its own unique CAS number.[\[1\]](#)

Quantitative Data

The physicochemical properties of **Butyl dihydrogen phosphate** are summarized in the tables below, providing a clear reference for its characteristics.

Table 2.1: General and Physical Properties

| Property | Value |
|-------------------|---|
| Molecular Formula | C4H11O4P |
| Molecular Weight | 154.10 g/mol |
| Appearance | Colorless to light brown liquid/oil |
| Density | 1.283 g/cm ³ (Predicted) |
| Boiling Point | 272.5 °C at 760 mmHg |
| Flash Point | 118.6 °C |
| pKa | 1.97 ± 0.10 (Predicted) |
| Solubility | Slightly soluble in DMSO, Ethyl Acetate, Methanol |

Table 2.2: Chemical and Safety Identifiers

| Identifier | Value |
|------------------|-----------------------------|
| CAS Number | 1623-15-0 |
| EC Number | 216-604-4 |
| UN Number | 1718 |
| InChI Key | BNMJSBUIDQYHIN-UHFFFAOYSA-N |
| Canonical SMILES | CCCCOP(=O)(O)O |
| Hazard Class | 8 (Corrosive) |

Experimental Protocols

Detailed methodologies for the synthesis and analysis of **Butyl dihydrogen phosphate** are provided below. These protocols are based on established chemical principles and analytical techniques.

Generalized Synthesis of n-Butyl Phosphate

This protocol describes a common method for the phosphorylation of an alcohol using phosphoryl chloride (POCl_3).^[2]

Materials:

- n-Butyl alcohol (anhydrous)
- Phosphorus oxychloride (POCl_3)
- Pyridine (anhydrous)
- Benzene (anhydrous)
- Anhydrous sodium sulfate
- Water

Equipment:

- 2-liter round-bottomed flask
- Reflux condenser
- Liquid-sealed mechanical stirrer
- Dropping funnel
- Thermometer
- Ice-salt bath

Procedure:

- In the flask, combine 222 g of dry n-butyl alcohol, 260 g of pyridine, and 275 cc of dry benzene.
- Cool the stirred solution to -5°C using an ice-salt bath.

- Slowly add 153 g of phosphorus oxychloride dropwise, maintaining the temperature below 10°C.
- After the addition is complete, heat the mixture to reflux and maintain for two hours.
- Cool the mixture to room temperature and add 400-500 cc of water to dissolve the pyridine hydrochloride.
- Separate the benzene layer, wash it with 100-150 cc of water, and dry over 20 g of anhydrous sodium sulfate.
- Remove benzene and other low-boiling materials by distillation at 40-50 mm pressure until the vapor temperature reaches 90°C.
- Collect the n-butyl phosphate fraction at 160-162°/15 mm or 143-145°/8 mm.

Analytical Determination by HPLC

A reverse-phase High-Performance Liquid Chromatography (HPLC) method can be used for the analysis of **Butyl dihydrogen phosphate**.^[3]

Instrumentation and Conditions:

- HPLC System: A standard HPLC system with a UV detector.
- Column: Newcrom R1 reverse-phase column.
- Mobile Phase: A mixture of acetonitrile (MeCN), water, and phosphoric acid. For Mass Spectrometry (MS) compatible applications, replace phosphoric acid with formic acid.
- Detector: UV detector.

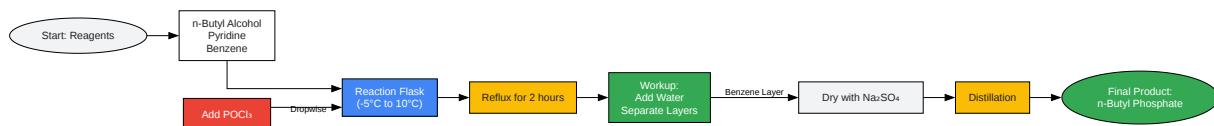
Procedure:

- Standard Preparation: Prepare a stock solution of **Butyl dihydrogen phosphate** reference standard in the mobile phase. Create a series of calibration standards by diluting the stock solution.

- Sample Preparation: Dilute the sample containing **Butyl dihydrogen phosphate** in the mobile phase to a concentration within the calibration range.
- Injection: Inject the prepared sample and standards onto the HPLC system.
- Analysis: Identify and quantify the **Butyl dihydrogen phosphate** peak based on the retention time and the calibration curve generated from the standards.

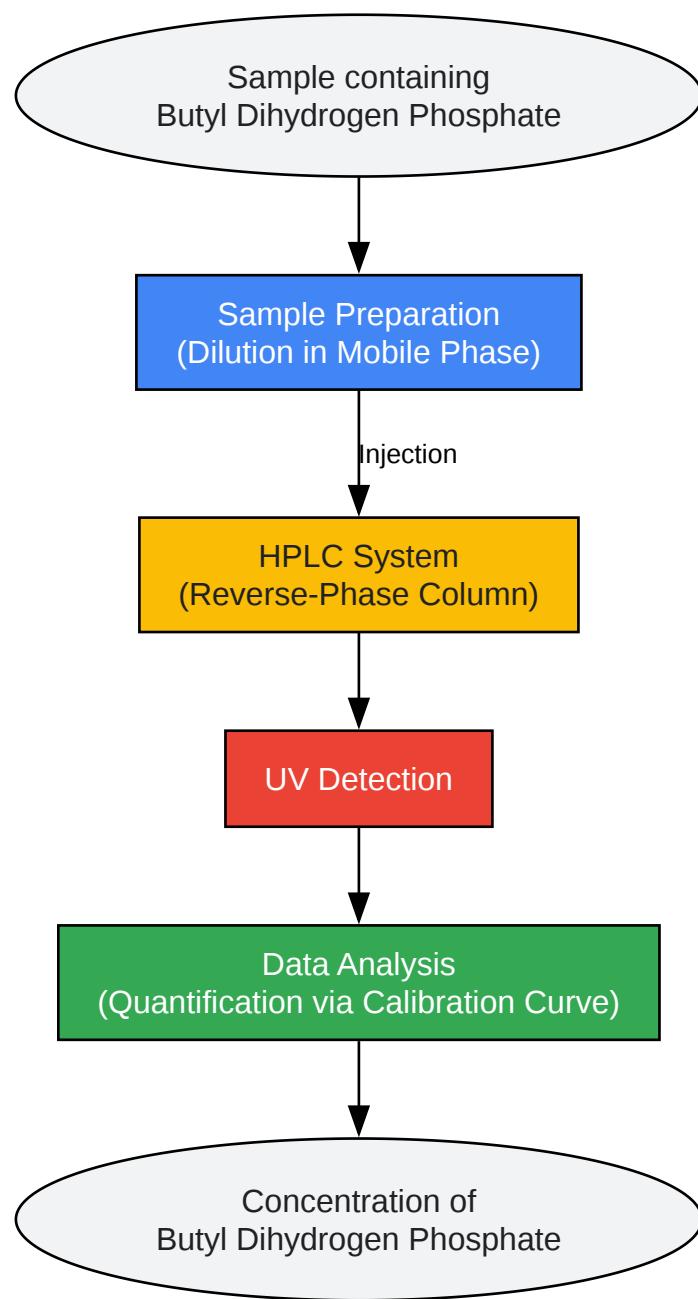
Visualizations

The following diagrams illustrate the experimental workflow for the synthesis and a general analytical workflow for **Butyl dihydrogen phosphate**.



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Caption: Workflow for the synthesis of n-butyl phosphate.



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Caption: General analytical workflow for **Butyl dihydrogen phosphate**.

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